

Structural Elucidation of 5-Methylmorpholine-3-carboxylic Acid: A Multi-Modal Approach

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Compound of Interest

Compound Name: 5-Methylmorpholine-3-carboxylic acid

CAS No.: 1506756-82-6

Cat. No.: B3242258

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Executive Summary

5-Methylmorpholine-3-carboxylic acid is a critical chiral building block in the synthesis of peptidomimetics and kinase inhibitors.[1] Its structural elucidation presents a unique stereochemical challenge: defining the relative configuration (cis/trans) between the C3-carboxylic acid and the C5-methyl group, and establishing the absolute configuration of the morpholine ring.

This guide details a rigorous, self-validating workflow for the complete structural assignment of this molecule. By integrating high-field NMR spectroscopy, conformational analysis, and X-ray crystallography, researchers can unambiguously determine the stereochemical identity of this scaffold.

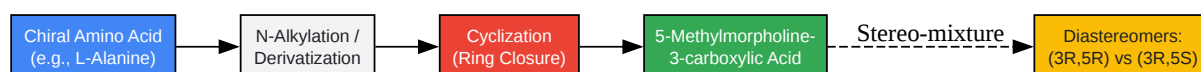
Synthesis & Stereochemical Origins

Understanding the synthetic origin is the first step in elucidation. This molecule is typically derived from chiral amino acid precursors (e.g., L-Alanine or L-Threonine), which fixes one

chiral center.[1] The elucidation challenge lies in determining the stereochemistry of the second center formed during cyclization.

Common Synthetic Pathway

The cyclization often involves an intramolecular alkylation or reductive amination. The kinetic vs. thermodynamic control of this step dictates the cis (3,5-diequatorial) vs. trans (axial-equatorial) ratio.[1]



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Figure 1: Synthetic origin and the generation of diastereomers requiring elucidation.

Primary Spectroscopic Characterization

Before assessing stereochemistry, the connectivity must be confirmed.

Mass Spectrometry (ESI-MS)[1]

- Ionization: Positive mode (ESI+).

- Observed Ion:

Da.

- Fragmentation: Loss of

(44 Da) is characteristic of the free carboxylic acid, yielding a fragment at $m/z \sim 102$.

Infrared Spectroscopy (FT-IR)[1]

- C=O Stretch: $1720\text{--}1740\text{ cm}^{-1}$ (Carboxylic acid).
- O-H Stretch: Broad band $2800\text{--}3200\text{ cm}^{-1}$ (H-bonded acid dimer).[1]
- C-O-C Stretch: $1100\text{--}1150\text{ cm}^{-1}$ (Morpholine ether linkage).

NMR Spectroscopy: The Stereochemical Key

NMR is the primary tool for distinguishing the cis and trans diastereomers. The analysis relies on the Karplus relationship (coupling constants) and Nuclear Overhauser Effect (spatial proximity).

Sample Preparation Protocol

- Solvent: Use D₂O for the zwitterionic form or DMSO-d₆ for the free acid/HCl salt. D₂O is preferred to eliminate exchangeable protons (NH/OH) that obscure the crucial H3/H5 signals.
- Concentration: 10–15 mg in 0.6 mL solvent.
- Reference: Internal TSP (for D₂O) or TMS (for DMSO).

¹H NMR Assignment Table (Representative Data in D₂O)

The chemical shifts below are diagnostic for the (3R, 5R)-cis isomer, assuming a chair conformation where both substituents occupy equatorial positions to minimize 1,3-diaxial strain.

Position	Proton	Type	δ (ppm)	Multiplicity	J (Hz)	Structural Insight
C3	H3	Methine	3.8 – 4.1	dd	,	Large indicates axial orientation (anti-periplanar to H2ax). [1]
C5	H5	Methine	3.6 – 3.9	m	-	Multiplet due to coupling with Me, H6ax, H6eq.
C2	H2ax	Methylene	3.5 – 3.7	dd	,	Axial proton, shielded relative to equatorial.
C2	H2eq	Methylene	4.0 – 4.2	dd	,	Equatorial proton, deshielded.
C6	H6ax/eq	Methylene	3.4 – 3.9	m	-	Complex region due to overlap. [1]
Me	CH ₃	Methyl	1.1 – 1.3	d		Doublet confirms attachment to CH.

Conformational Analysis (Chair Forms)

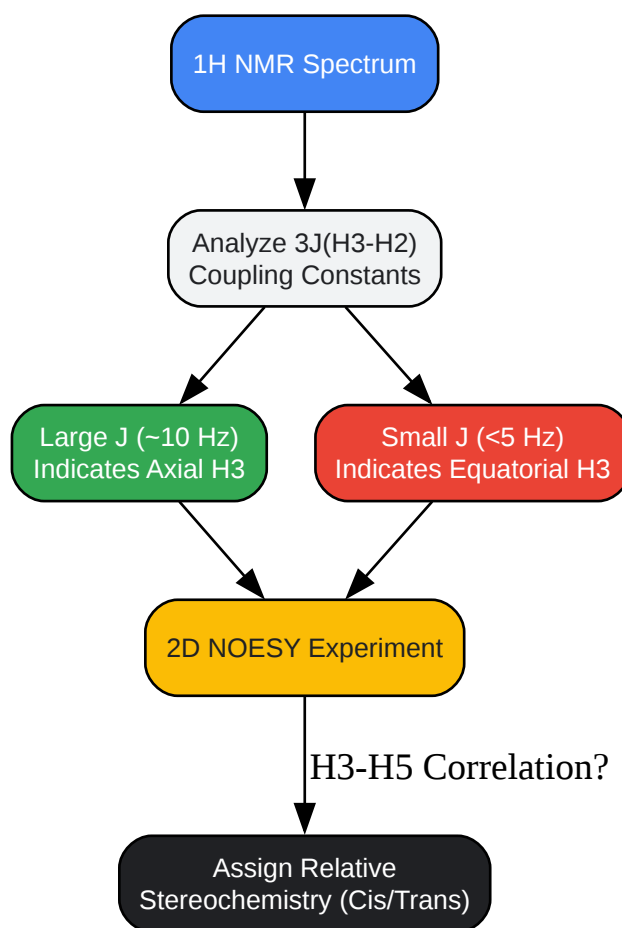
The morpholine ring exists predominantly in a chair conformation.^[2]

- **Cis-Isomer (3R, 5R):** Both the C3-COOH and C5-Me groups can adopt equatorial positions. ^[1] This is the thermodynamically preferred conformer.
- **Trans-Isomer (3S, 5R):** One group must be axial while the other is equatorial. This introduces 1,3-diaxial strain, making it less stable and distinguishable by smaller coupling constants for the axial substituent.

Advanced 2D NMR: NOESY/ROESY

To definitively assign relative stereochemistry, use NOESY (Nuclear Overhauser Effect Spectroscopy).

- **Cis-Correlation:** If H3 and H5 are both axial (substituents equatorial), they are on the same face of the ring (1,3-diaxial relationship). A strong NOE cross-peak between H3 and H5 confirms the cis relationship of the protons (and thus cis substituents if both are equatorial).
- **Trans-Correlation:** If one is axial and one equatorial, the H3–H5 distance is larger, resulting in a weak or absent NOE. Instead, look for NOE between H3 and the Methyl group.



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Figure 2: Logic flow for NMR-based stereochemical assignment.

Absolute Configuration Determination

While NMR provides relative stereochemistry (cis vs trans), it cannot distinguish enantiomers (e.g., 3R,5R vs 3S,5S) without a chiral environment.

Method A: X-Ray Crystallography (Gold Standard)

Since the free acid may be difficult to crystallize, derivatization is recommended.

- Derivatization: Convert the acid to a crystalline salt (e.g., Hydrochloride or Tosylate) or couple with a heavy-atom amine (e.g., p-bromoaniline).
- Crystal Growth: Vapor diffusion of Methanol/Ether or slow evaporation from Water/Ethanol.

- Analysis: Anomalous dispersion (using Cu K α radiation) allows determination of the absolute configuration if a heavy atom (S, Cl, Br) is present.

Method B: Chemical Correlation (Mosher's Method)

If X-ray is not viable:[1]

- Esterification: Convert the carboxylic acid to a methyl ester.
- Amide Formation: React the morpholine nitrogen with chiral Mosher's acid chloride (MTPA-Cl).
- NMR Analysis: Compare the $^1\text{H}/^{19}\text{F}$ chemical shifts of the (R)- and (S)-MTPA derivatives to deduce the absolute configuration at the C3 and C5 positions based on shielding cones.

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